

Application Note: High-Fidelity Quantification of (1-(5-Bromopyrazin-2-yl)cyclopropyl)methanol

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Compound of Interest

Compound Name: (1-(5-Bromopyrazin-2-yl)cyclopropyl)methanol

CAS No.: 1447606-33-8

Cat. No.: B11878358

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Methodology: RP-HPLC-UV & LC-MS/MS | Matrix: API Intermediates / Reaction Mixtures

Introduction & Compound Profile

The analyte, (1-(5-Bromopyrazin-2-yl)cyclopropyl)methanol, represents a "privileged scaffold" in medicinal chemistry, combining the lipophilic, conformationally rigid cyclopropyl ring with the electron-deficient pyrazine core. Accurate quantification is essential due to its role as a Critical Quality Attribute (CQA) in downstream API synthesis; residual bromide species can act as potential genotoxic impurities (PGIs) or catalyst poisons in subsequent cross-coupling reactions (e.g., Suzuki-Miyaura).

Physicochemical Attributes[1][2][3][4][5][6][7][8][9]

- Chemical Structure: A 5-bromopyrazine ring attached to a cyclopropyl-1-methanol moiety.
- Molecular Weight: ~229.07 g/mol .

- Polarity: Moderately polar (LogP ~1.2–1.5 estimated). The pyrazine nitrogens (pKa ~0.6) are weakly basic, while the primary alcohol provides hydrogen-bonding capability.
- Solubility: Soluble in Methanol (MeOH), Acetonitrile (ACN), and DMSO; sparingly soluble in non-polar alkanes.

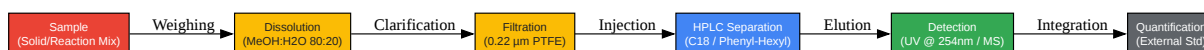
Analytical Strategy & Method Development

The quantification strategy relies on Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC). While C18 columns are standard, the presence of the nitrogen-rich pyrazine ring suggests that end-capping and pH control are critical to prevent peak tailing caused by silanol interactions.

Critical Control Points (CCPs) in Method Design

- Stationary Phase Selection: A Phenyl-Hexyl or C18 (high carbon load) column is recommended. The Phenyl-Hexyl phase offers unique selectivity with the pyrazine ring, often providing better separation from des-bromo impurities than standard C18.
- Mobile Phase pH: Pyrazines are weak bases. Operating at neutral pH (ammonium acetate) or acidic pH (formic acid) works; however, acidic conditions (0.1% Formic Acid) generally sharpen peaks by suppressing silanol ionization.
- Detection Wavelength: The bromopyrazine chromophore exhibits strong absorbance at 254 nm (aromatic) and 220 nm.

Workflow Visualization



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Caption: Step-by-step analytical workflow from raw material to final quantification.

Protocol 1: Routine Quantification by HPLC-UV

Purpose: Purity assessment and assay (%) determination for incoming raw materials or isolated intermediates.

Equipment & Reagents[1][4][6][10][11]

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC (H-Class).
- Column: Waters XSelect CSH Phenyl-Hexyl (150 mm × 4.6 mm, 3.5 µm) or Equivalent C18.
- Solvents: HPLC-grade Acetonitrile (ACN), Milli-Q Water, Formic Acid (FA).

Chromatographic Conditions

Parameter	Setting	Rationale
Flow Rate	1.0 mL/min	Standard backpressure balance.
Column Temp	35°C	Improves mass transfer and peak shape.
Injection Vol	5–10 µL	Prevent column overload.
Detection	UV 254 nm (Ref 360 nm)	Max absorbance of bromopyrazine core.
Mobile Phase A	0.1% Formic Acid in Water	Protonates basic nitrogens; reduces tailing.
Mobile Phase B	Acetonitrile	Strong eluent for lipophilic bromide.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurity elution)
12.0	10	90	Gradient Ramp
15.0	10	90	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Sample Preparation[1][4][10][12][13][14]

- Stock Solution: Weigh 25.0 mg of reference standard into a 25 mL volumetric flask. Dissolve in 100% Methanol. (Conc: 1000 µg/mL).[1]
- Working Standard: Dilute Stock 1:10 with Water:Methanol (50:50) to reach 100 µg/mL.[2]
- Sample: Prepare duplicate samples at target concentration (100 µg/mL) in Water:Methanol (50:50).
 - Note: Using 50:50 diluent matches initial gradient conditions, preventing "solvent shock" and peak distortion.

Protocol 2: Trace Impurity Analysis by LC-MS/MS

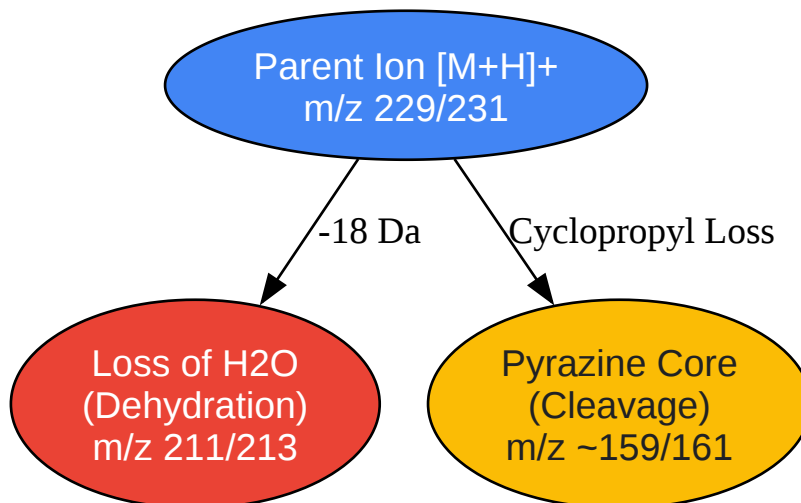
Purpose: Detection of trace de-brominated byproducts or genotoxic impurities (if applicable) in complex matrices.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV.

- Target Ions:
 - $[M+H]^+$: m/z ~229.0 / 231.0 (1:1 Isotopic pattern characteristic of Bromine).
 - Fragment: m/z ~150 (Loss of Bromine/Cyclopropyl ring cleavage).

Fragmentation Pathway (Hypothetical)



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Caption: Proposed ESI+ fragmentation pathway for MS method development.

Method Validation (ICH Q2 Guidelines)

To ensure the method is "fit for purpose," perform the following validation steps:

Specificity

Inject the solvent blank, placebo (if formulation), and known impurities (e.g., des-bromo analog).

- Acceptance Criteria: No interfering peaks at the retention time of the main peak (approx 8.5 min). Resolution () > 1.5 between analyte and nearest impurity.

Linearity

Prepare 5 concentration levels ranging from 50% to 150% of the target concentration (e.g., 50, 75, 100, 125, 150 µg/mL).

- Acceptance Criteria: Correlation coefficient ()
0.999.

Accuracy (Recovery)

Spike the analyte into a blank matrix at 80%, 100%, and 120% levels.

- Acceptance Criteria: Mean recovery 98.0% – 102.0% with RSD < 2.0%.

Robustness

Deliberately vary flow rate (

0.1 mL/min), Column Temp (

5°C), and Organic modifier (

2%).

- Acceptance Criteria: System suitability parameters (Tailing factor < 2.0, Theoretical plates > 2000) must remain within limits.

Troubleshooting & Critical Insights

- Doublet Peaks? If the peak appears split, check the sample diluent. Injecting 100% MeOH sample into a high-aqueous initial gradient can cause peak splitting. Dilute sample with water.[3]
- Carryover: Brominated compounds can be "sticky." Ensure the needle wash contains 50% ACN or MeOH.
- Stability: The cyclopropyl-methanol moiety is generally stable, but avoid strong acids which could induce ring-opening or dehydration. Store stock solutions at 2–8°C.

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